

# Personal protective equipment for handling Methyl 2-methyl-6-nitrobenzoate

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## Compound of Interest

Compound Name: Methyl 2-methyl-6-nitrobenzoate

Cat. No.: B042663

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## Essential Safety and Handling Guide for Methyl 2-methyl-6-nitrobenzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Methyl 2-methyl-6-nitrobenzoate** (CAS No. 61940-22-5). Adherence to these procedures is vital for ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Methyl 2-methyl-6-nitrobenzoate** is a chemical that requires careful handling due to its potential health hazards. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound presents the following risks:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[3\]](#)

To mitigate these risks, the following personal protective equipment is mandatory.

Protection Type	Specific Recommendations	Standards
Eye Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US) approved.[4]
Hand Protection	Chemical-resistant, impervious gloves. Gloves must be inspected before use.	EU Directive 89/686/EEC and the standard EN 374.[4]
Body Protection	Fire/flammable resistant and impervious clothing. Long-sleeved lab coat.	-
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded or if irritation is experienced.	-

## Operational Plan: Handling and Storage

### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][4]
- Ensure emergency exits and a risk-elimination area are readily accessible.[4]

### Handling Procedures:

- Avoid contact with skin and eyes.[4][5]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.
- Use non-sparking tools and prevent fire from electrostatic discharge.[4]
- Wash hands thoroughly after handling.[5]

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[3]

## Disposal Plan

### Waste Disposal:

- Dispose of this chemical and its container at a hazardous or special waste collection point.
- Do not let the chemical enter drains.[4]

### Contaminated Packaging:

- Contaminated packaging should be treated as the chemical itself.
- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[4]
- Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[4]

## Experimental Workflow for PPE Selection and Use

Caption: Workflow for selecting and using Personal Protective Equipment.

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## References

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- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 2-methyl-6-nitrobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042663#personal-protective-equipment-for-handling-methyl-2-methyl-6-nitrobenzoate]

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